

Known Bioactivity and Research Applications

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Compound Focus: Picfeltaerinen IA

CAS No.: 97230-47-2

Cat. No.: S882236

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Picfeltaerinen IA has been studied primarily for its anti-inflammatory and acetylcholinesterase (AChE) inhibitory activities.

- Anti-inflammatory Mechanism:** Research on human pulmonary epithelial A549 cells shows that Picfeltaerinen IA can inhibit lipopolysaccharide (LPS)-induced production of inflammatory cytokines (IL-8) and prostaglandin E2 (PGE2). It achieves this by downregulating the expression of cyclooxygenase-2 (COX2) via the nuclear factor- κ B (NF- κ B) pathway [1].
- AChE Inhibition:** It has been identified as a strong acetylcholinesterase inhibitor, with studies indicating that its inhibitory activity is greater than that of tacrine, a known AChE inhibitor [2].

Physical and Chemical Properties

For researchers working with this compound, its basic chemical properties and solubility are crucial for experimental design. The following table consolidates key data from a chemical supplier's database [2].

Property	Detail
CAS Number	97230-47-2 [2]
Molecular Formula	C ₄₁ H ₆₂ O ₁₃ [2]
Molecular Weight	762.92 g/mol [2]
Purity	Available at 98.96% [2]

Property	Detail
Solubility	Soluble in DMSO (91 mg/mL), ethanol, pyridine, and methanol [2]
Predicted Density	1.34 g/cm ³ [2]

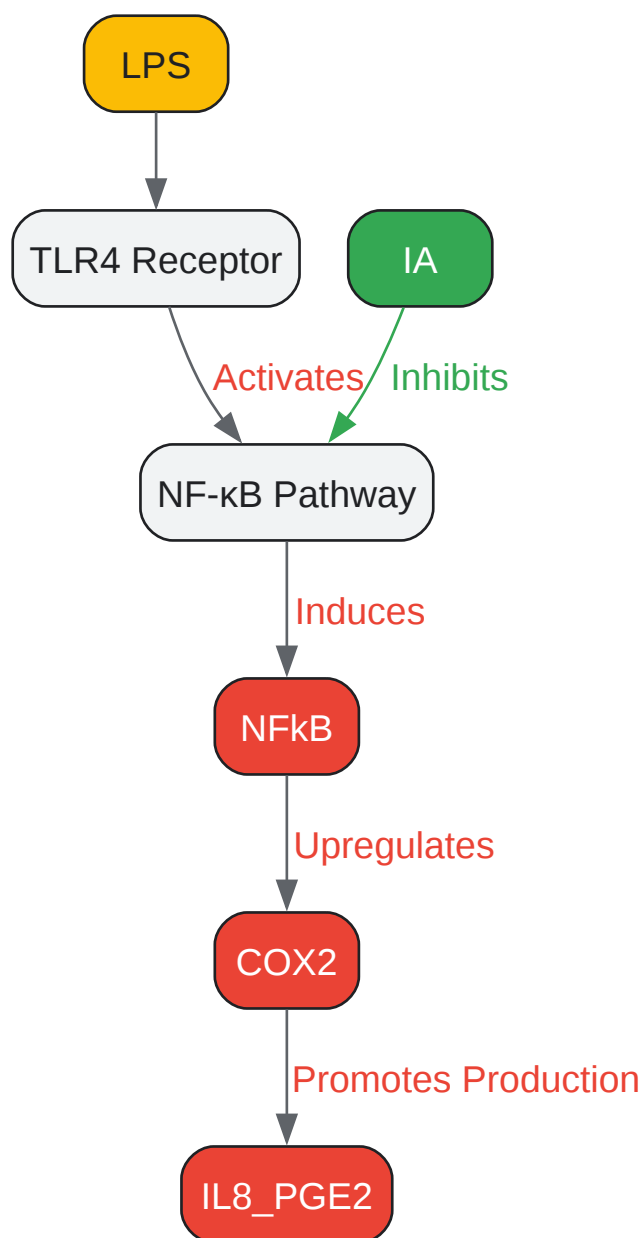
Experimental Protocol for Bioactivity Assessment

Although a synthesis protocol was not found, the following detailed methodology from a published study outlines how to investigate the anti-inflammatory effects of Picfeltarraenin IA in cell cultures, which may serve as a useful reference for your application notes [1].

- **Cell Culture:** Use human pulmonary epithelial A549 cells and human monocytic leukemia THP-1 cell line.
- **Cell Viability Assay:** Assess cell viability using a methylthiazol tetrazolium (MTT) assay to determine non-cytotoxic concentrations of the compound.
- **Inflammation Induction:** Treat A549 cells with bacterial lipopolysaccharide (LPS) at a concentration of **10 µg/mL** to induce an inflammatory response.
- **Compound Treatment:** Apply Picfeltarraenin IA at a concentration range of **0.1-10 µmol/L** to the cells. The study found it significantly inhibited PGE2 production and COX2 expression in a concentration-dependent manner.
- **Cytokine Measurement:** Measure the production of IL-8 and PGE2 using an enzyme-linked immunosorbent assay (ELISA).
- **Protein Expression Analysis:** Examine the expression levels of COX2 and NF-κB-p65 proteins using western blot analysis.

A Visual of the Anti-Inflammatory Signaling Pathway

The diagram below illustrates the molecular pathway through which Picfeltarraenin IA exerts its anti-inflammatory effect, as identified in A549 cells [1].



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Suggestions for Finding Synthesis Methods

Given that the synthesis method is not readily available in the public domain, you may need to explore alternative avenues:

- **Patent Databases:** Search specialized databases like Google Patents, USPTO, or the European Patent Office. The synthesis route for a bioactive natural product like Picfeltarraenin IA may be disclosed in a patent.

- **Natural Product Extraction Literature:** The compound was first isolated from the plant *Picriafeltterrae* [1]. Broader searches for the isolation, purification, and structural elucidation studies of this plant might yield procedural details that can serve as a starting point for synthesis.
- **Contacting Suppliers:** Reaching out to chemical suppliers like TargetMol [2] to inquire if they can provide a synthetic data sheet or any available technical notes for the product (T5S1025) could be productive.

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References

1. Picfeltaerrenin IA inhibits lipopolysaccharide-induced ... [pubmed.ncbi.nlm.nih.gov]
2. Picfeltaerrenin IA | AChE | TargetMol [targetmol.com]

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